

In-Depth Technical Guide to 2,3,4,5-Tetrachlorothiophene

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Compound of Interest

Compound Name: **Tetrachlorothiophene**

Cat. No.: **B1294677**

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CAS Registry Number: 6012-97-1

This technical guide provides a comprehensive overview of **2,3,4,5-tetrachlorothiophene**, a fully chlorinated aromatic thiophene. The document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, and safety protocols.

Core Properties of 2,3,4,5-Tetrachlorothiophene

2,3,4,5-Tetrachlorothiophene, also known as perchlorothiophene, is a significant compound in synthetic chemistry due to its reactive nature and potential as a building block for more complex molecules. Its physical and chemical properties are well-documented.

Quantitative Data Summary

The key physical and chemical properties of **2,3,4,5-tetrachlorothiophene** are summarized in the table below for easy reference and comparison.

Property	Value
CAS Registry Number	6012-97-1 [1]
Molecular Formula	C ₄ Cl ₄ S [1]
Molecular Weight	221.92 g/mol [1]
Appearance	Light yellow to yellow solid [1]
Melting Point	28-30 °C [1]
Boiling Point	75 °C at 2 mmHg [1]
Density	1.704 g/mL at 25 °C [1]
Refractive Index	n _{20/D} 1.591 [1]
Flash Point	>230 °F (>110 °C) [1]
Solubility	Soluble in chloroform, slightly soluble in methanol [1]

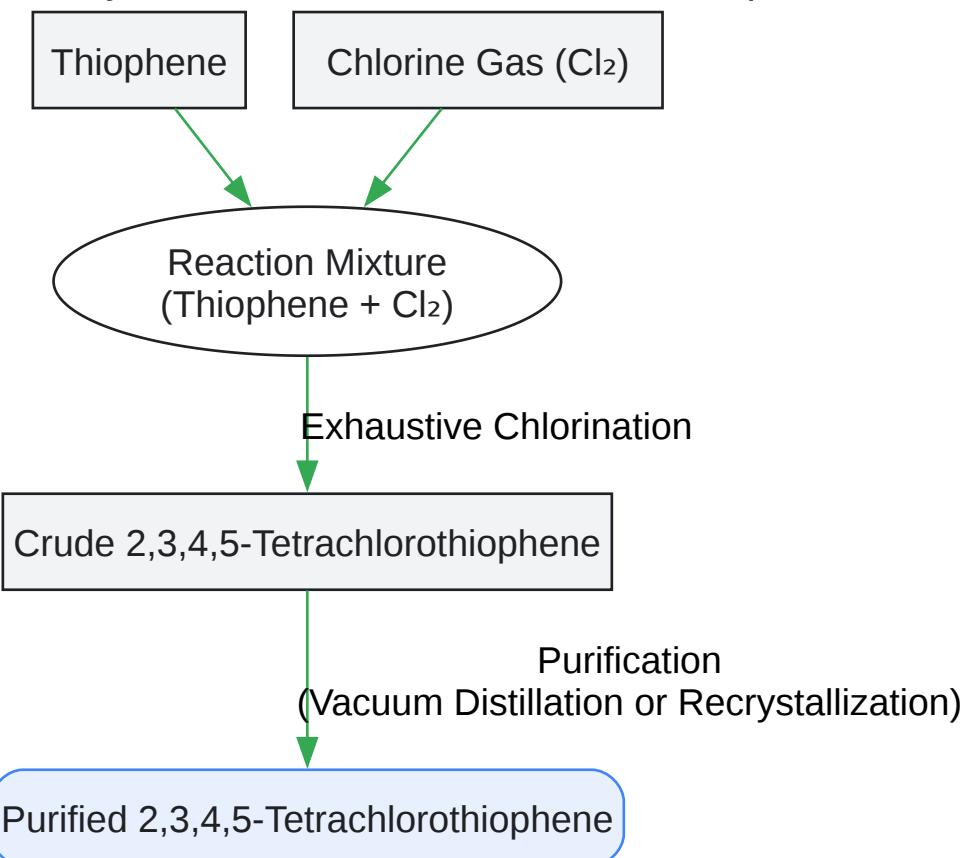
Synthesis of 2,3,4,5-Tetrachlorothiophene

The primary and most direct method for synthesizing **2,3,4,5-tetrachlorothiophene** is through the exhaustive chlorination of thiophene. This process involves the substitution of all four hydrogen atoms on the thiophene ring with chlorine atoms.

Synthetic Workflow

The overall workflow for the synthesis of **2,3,4,5-tetrachlorothiophene** from thiophene is depicted in the following diagram.

Synthesis of 2,3,4,5-Tetrachlorothiophene



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Caption: Synthetic workflow for 2,3,4,5-tetrachlorothiophene.

Detailed Experimental Protocol: Exhaustive Chlorination of Thiophene

This protocol details the procedure for the synthesis of 2,3,4,5-tetrachlorothiophene via the direct, exhaustive chlorination of thiophene.

Materials and Equipment:

- Thiophene
- Chlorine gas
- Carbon tetrachloride (optional, as solvent)

- Three-necked round-bottom flask
- Mechanical stirrer
- Gas inlet tube
- Reflux condenser
- Gas trap (e.g., bubbler with sodium hydroxide solution)
- Heating mantle or cooling bath as required
- Apparatus for vacuum distillation or recrystallization

Procedure:

- **Reaction Setup:** Assemble a three-necked round-bottom flask equipped with a mechanical stirrer, a gas inlet tube extending below the surface of the reaction liquid, and a reflux condenser. The outlet of the condenser should be connected to a gas trap to neutralize the hydrogen chloride (HCl) gas byproduct.
- **Charging Reagents:** Charge the flask with thiophene. The reaction can be conducted neat or with a suitable solvent like carbon tetrachloride to help control the temperature.
- **Chlorination Reaction:** While stirring vigorously, bubble chlorine gas through the thiophene at a controlled rate. The reaction is exothermic and may require external cooling to maintain the desired temperature.
- **Monitoring the Reaction:** The progress of the reaction should be monitored by Gas Chromatography (GC) to ensure the consumption of thiophene and intermediate chlorinated thiophenes until the desired **2,3,4,5-tetrachlorothiophene** is the major product.
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. If a solvent was used, it can be removed under reduced pressure.
- **Purification:** The crude **2,3,4,5-tetrachlorothiophene** can be purified by vacuum distillation or by recrystallization from a suitable solvent such as ethanol.

Safety and Handling

2,3,4,5-Tetrachlorothiophene is a toxic compound and should be handled with appropriate safety precautions.

Hazard Statements:

- Toxic if swallowed, in contact with skin, or if inhaled.[[2](#)]

Precautionary Statements:

- Wear protective gloves and clothing.[[2](#)]
- Avoid release to the environment.
- Do not eat, drink, or smoke when using this product.
- Use only in a well-ventilated area.
- In case of exposure or if you feel unwell, immediately call a POISON CENTER or doctor.

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier. Always handle this chemical in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles.

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References

- 1. benchchem.com [benchchem.com]
- 2. canbipharm.com [canbipharm.com]
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